

Physical and chemical properties of Euparone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Euparone*

Cat. No.: *B158459*

[Get Quote](#)

Euparone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Euparone, with the CAS Number 53947-86-7, is a benzofuran derivative. This technical guide provides a detailed overview of the known physical and chemical properties of **Euparone**, compiled from available scientific data. The information is presented to support research and development activities involving this compound. Due to the limited availability of public data, this guide also outlines general experimental protocols for the determination of key properties and proposes a generalized workflow for the biological evaluation of such a compound.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Euparone** are summarized in the table below. These data are essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source
IUPAC Name	1-(5-acetyl-6-hydroxy-1-benzofuran-2-yl)ethanone	N/A
Synonyms	2,5-Diacetyl-6-hydroxybenzofuran, Ethanone, 1,1'-(6-hydroxy-2,5-benzofurandiyl)bis-	[1]
CAS Number	53947-86-7	[1]
Molecular Formula	C ₁₂ H ₁₀ O ₄	[1]
Molecular Weight	218.21 g/mol	[1]
Appearance	Powder	[1]
Melting Point	145 °C	
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
pKa	Data not available	N/A
LogP (XLogP3)	2.2	

Computed Properties

Property	Value	Source
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	2	
Topological Polar Surface Area	67.5 Å ²	
Complexity	312	

Spectral Data

Detailed experimental spectral data for **Euparone**, including ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS), are not readily available in public databases. For the structural elucidation and confirmation of **Euparone**, standard spectroscopic techniques would be employed.

Experimental Protocols

Specific, published experimental protocols for the determination of the physicochemical properties of **Euparone** are not available. However, standard methodologies can be applied. An example of a general protocol for melting point determination is provided below.

Protocol: Melting Point Determination (Capillary Method)

Objective: To determine the melting point range of a solid organic compound.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- The solid compound to be tested (e.g., **Euparone**)
- Mortar and pestle
- Spatula

Procedure:

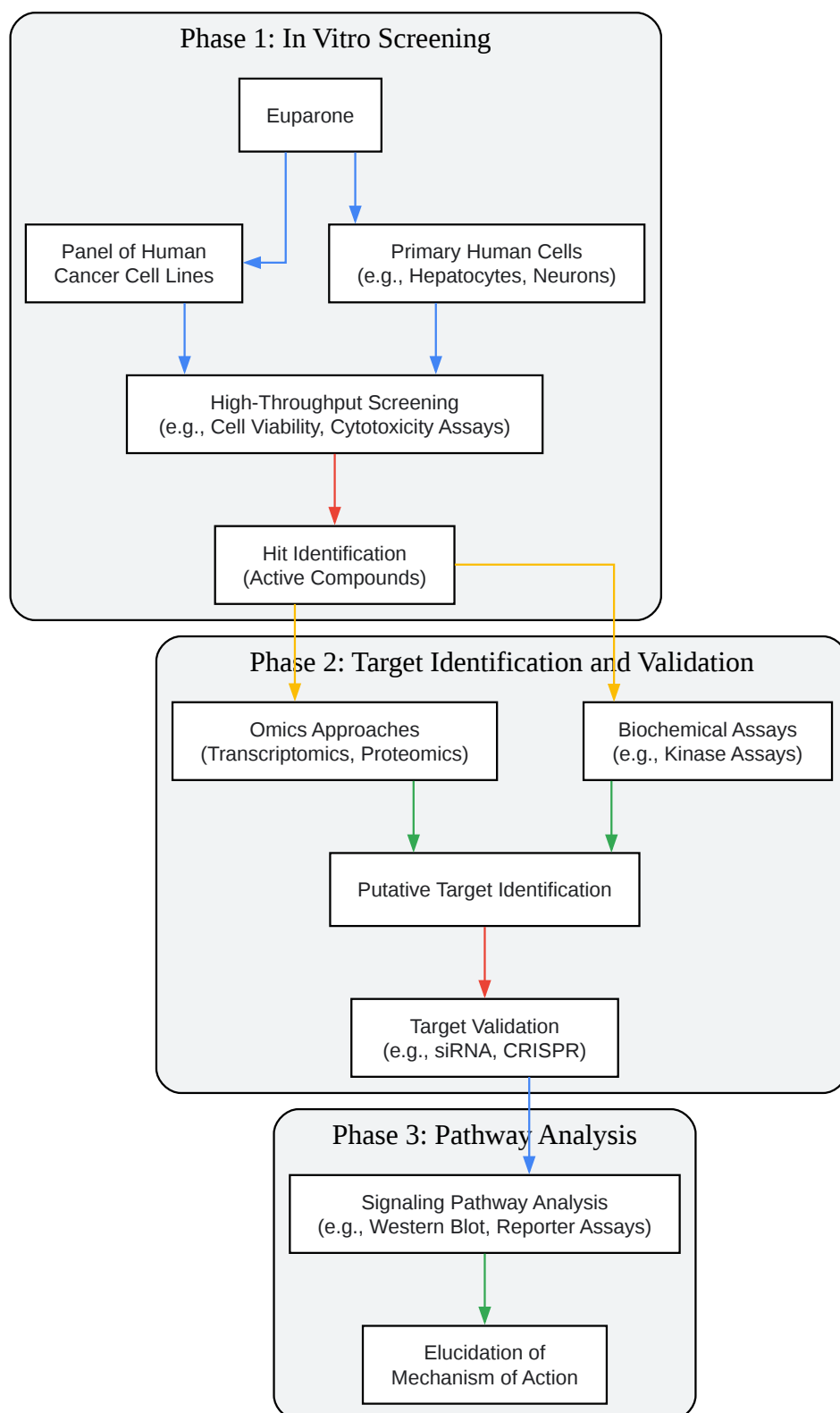
- Sample Preparation:
 - Ensure the compound is dry and pure.
 - Place a small amount of the compound on a clean, dry watch glass.
 - Use a spatula to crush the compound into a fine powder.

- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample. A small amount of the powder will enter the tube.
 - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down.
 - Repeat until the packed sample is 2-3 mm high.
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate initially to approach the expected melting point.
 - When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
 - Observe the sample closely. Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue heating slowly and record the temperature at which the last solid particle melts (the completion of melting).
 - The two recorded temperatures represent the melting point range.
- Purity Assessment:
 - A sharp melting point range (typically 0.5-2 °C) is indicative of a pure compound. A broad melting point range suggests the presence of impurities.

Biological Activity and Signaling Pathways

Extensive searches of public databases and scientific literature did not yield specific information on the biological activity, mechanism of action, or associated signaling pathways of **Euparone**. Therefore, a diagram of a known signaling pathway involving **Euparone** cannot be provided.

As a substitute, a generalized experimental workflow for the initial biological screening of a compound with unknown activity is presented below. This workflow represents a logical progression for a research program aimed at elucidating the biological effects of a compound like **Euparone**.



[Click to download full resolution via product page](#)

A generalized workflow for biological screening and target identification of a novel compound.

Conclusion

Euparone is a benzofuran derivative with defined physical and basic chemical properties. While its molecular structure is known, there is a notable absence of publicly available data regarding its detailed spectral characteristics, solubility in various solvents, pKa, and biological activity. The information and generalized protocols provided in this guide are intended to serve as a foundational resource for researchers and professionals in the field of drug development who may be interested in further investigating this compound. The elucidation of its biological targets and mechanism of action will be crucial next steps in determining its potential therapeutic relevance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Physical and chemical properties of Euparone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158459#physical-and-chemical-properties-of-euparone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com